

An In-depth Technical Guide on 2-Thiopheneacetic Acid

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Compound of Interest

Compound Name: 2-Thiopheneacetic acid

Cat. No.: B7760944

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This guide provides an in-depth overview of the fundamental molecular properties of **2-Thiopheneacetic acid**, a compound of significant interest to researchers, scientists, and professionals in drug development.

Core Molecular Data

2-Thiopheneacetic acid, also known as 2-thienylacetic acid, is an organosulfur compound that serves as a crucial precursor in the synthesis of various pharmaceuticals, including the antibiotics cephaloridine and cephalothin^[1]. Its chemical and physical properties are well-documented, providing a solid foundation for its application in scientific research and drug discovery.

The fundamental molecular characteristics of **2-Thiopheneacetic acid** are summarized in the table below. This data, compiled from reputable chemical databases, offers a clear and concise reference for laboratory use.

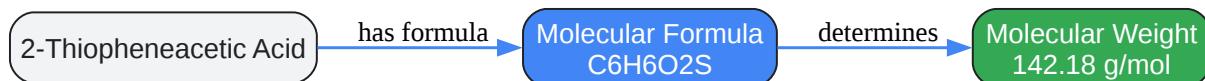
Property	Value	Source
Molecular Formula	C ₆ H ₆ O ₂ S	PubChem[2], Sigma-Aldrich, NIST[3], Santa Cruz Biotechnology[4]
Molecular Weight	142.18 g/mol	PubChem[2], Sigma-Aldrich, Santa Cruz Biotechnology[4]
Molecular Weight (NIST)	142.176 g/mol	NIST[3][5]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2-Thiopheneacetic acid** and its derivatives are extensive. For instance, its preparation can be achieved from 2-acetylthiophene[1]. Furthermore, studies have investigated the adsorption of **2-thiopheneacetic acid** on various resins, and new polymeric complexes with metals like Copper (II) have been synthesized and characterized using methods such as IR and Raman spectroscopy.

Logical Relationship of Core Properties

The following diagram illustrates the direct relationship between the compound's name and its fundamental molecular properties.



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Core Properties of **2-Thiopheneacetic Acid**

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References

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